

Overcoming N,N-Diformylmescaline degradation in solution

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Compound of Interest

Compound Name: *N,N-Diformylmescaline*

Cat. No.: *B10854090*

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Technical Support Center: N,N-Diformylmescaline

Welcome to the technical support center for **N,N-Diformylmescaline**. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to address challenges related to the stability of **N,N-Diformylmescaline** in solution.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **N,N-Diformylmescaline** degradation in solution?

A1: The primary degradation pathway for **N,N-Diformylmescaline** is hydrolysis. The two formyl groups attached to the nitrogen atom are susceptible to cleavage, particularly in the presence of acid or base catalysts. This hydrolysis occurs in a stepwise manner.^[1]

Q2: What are the degradation products of **N,N-Diformylmescaline**?

A2: **N,N-Diformylmescaline** first degrades to N-formylmescaline through the loss of one formyl group. Under more stringent conditions, particularly in strong acid over time, the second formyl group is removed to yield mescaline.^[1]

Q3: How does pH affect the stability of **N,N-Diformylmescaline**?

A3: **N,N-Diformylmescaline** is unstable in both acidic and basic aqueous solutions.[1]

Degradation is accelerated at pH values significantly above or below neutral (pH 7). For optimal short-term stability, solutions should be prepared in a neutral, buffered medium.

Q4: What is the recommended solvent for dissolving and storing **N,N-Diformylmescaline**?

A4: For short-term storage, high-purity aprotic organic solvents such as anhydrous Dimethyl Sulfoxide (DMSO) or ethanol are recommended.[2] If aqueous solutions are necessary for experimental procedures, they should be prepared fresh using a neutral buffer (e.g., phosphate-buffered saline, PBS) at pH 7.2.[2] Mescaline, the parent compound, is soluble in chloroform and benzene, and moderately soluble in water.[3]

Q5: How should stock solutions of **N,N-Diformylmescaline** be stored?

A5: Stock solutions in anhydrous organic solvents should be stored at -20°C or lower, protected from light and moisture. Avoid repeated freeze-thaw cycles. For aqueous solutions, it is highly recommended to prepare them immediately before use.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Rapid loss of parent compound peak in HPLC analysis.	1. pH-mediated hydrolysis: The solvent or buffer used is either acidic or basic. 2. Thermal degradation: The solution was exposed to elevated temperatures.	1. Ensure the solvent is neutral (pH 7.0-7.4). Use a buffered solution if necessary. Prepare aqueous solutions fresh before each experiment. 2. Store solutions at recommended low temperatures and avoid heating.
Appearance of unexpected peaks in chromatogram.	1. Formation of degradation products: The peaks may correspond to N-formylmescaline and mescaline. 2. Oxidative degradation: Exposure to air or oxidizing agents.	1. Confirm the identity of the new peaks by co-injection with standards of the expected degradation products or by using LC-MS for mass identification. 2. Prepare solutions using degassed solvents and store under an inert atmosphere (e.g., argon or nitrogen).
Poor solubility or precipitation of the compound.	1. Incorrect solvent choice: The compound may have limited solubility in the selected solvent. 2. Low temperature: Solubility may decrease at lower temperatures.	1. Refer to the solubility data table below. Consider using DMSO or ethanol for initial stock solutions. ^[2] 2. Prepare a more concentrated stock in a good solvent (e.g., DMSO) and perform serial dilutions into the aqueous experimental medium. Ensure the final concentration of the organic solvent is compatible with your assay.
Inconsistent experimental results.	1. Variable degradation: Inconsistent timing between solution preparation and use. 2. Contaminated solvents:	1. Standardize all experimental timelines. Prepare fresh solutions for each replicate or experimental set. 2. Use high-

Presence of acidic or basic impurities in the solvents.

purity or HPLC-grade solvents to minimize contaminants that could catalyze degradation.

Quantitative Data on Degradation

Due to limited published kinetic data for **N,N-Diformylmescaline**, the following tables provide representative data based on the known instability of N-formyl compounds under forced degradation conditions. These values illustrate the expected trends in stability.

Table 1: Effect of pH on the Stability of **N,N-Diformylmescaline** in Aqueous Solution at 25°C

pH	Half-life ($t_{1/2}$) (hours)	Predominant Degradation Product(s)
2.0	~ 2	N-formylmescaline, Mescaline
4.0	~ 24	N-formylmescaline
7.0	> 72	Minimal degradation
10.0	~ 8	N-formylmescaline
12.0	< 1	N-formylmescaline

Table 2: Effect of Temperature on the Stability of **N,N-Diformylmescaline** in Neutral Buffered Solution (pH 7.2)

Temperature	Half-life ($t_{1/2}$) (hours)
4°C	> 168
25°C (Room Temp)	~ 72
40°C	~ 12

Table 3: Solubility of Mescaline Analogs in Various Solvents

Solvent	Mescaline Solubility	N,N-Diformylmescaline (Predicted)
Water	Moderately soluble[3]	Sparingly soluble
PBS (pH 7.2)	3 mg/mL (as HCl salt)[2]	Low solubility
Ethanol	10 mg/mL (as HCl salt)[2]	Soluble
DMSO	3 mg/mL (as HCl salt)[2]	Soluble
Chloroform	Soluble[3]	Soluble
Ethyl Acetate	Virtually insoluble (as citrate salt)[4]	Likely poorly soluble

Experimental Protocols

Protocol: Forced Degradation Study of N,N-Diformylmescaline

This protocol outlines a forced degradation study to identify degradation products and determine the stability of **N,N-Diformylmescaline** under various stress conditions.

1. Materials and Reagents:

- **N,N-Diformylmescaline**
- HPLC-grade acetonitrile and methanol
- HPLC-grade water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Phosphate buffer components

- Class A volumetric flasks and pipettes
- HPLC system with UV detector
- LC-MS system for peak identification (recommended)

2. Preparation of Stock and Working Solutions:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N,N-Diformylmescaline** and dissolve in 10 mL of acetonitrile.
- Working Solution (100 µg/mL): Dilute 1 mL of the stock solution to 10 mL with the respective stress medium (e.g., 0.1 M HCl, water, or 0.1 M NaOH).

3. Stress Conditions:

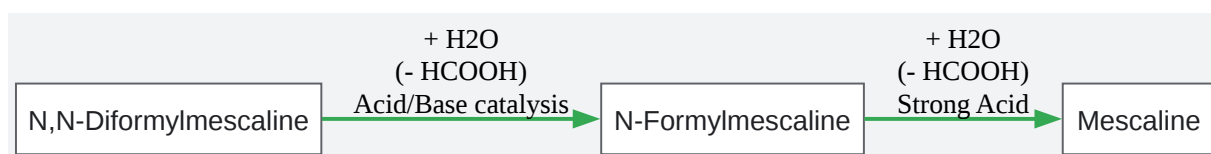
- Acid Hydrolysis: Mix 1 mL of stock solution with 9 mL of 0.1 M HCl. Incubate at 60°C. Withdraw aliquots at 0, 2, 4, 8, and 24 hours. Neutralize with an equivalent amount of 0.1 M NaOH before analysis.
- Base Hydrolysis: Mix 1 mL of stock solution with 9 mL of 0.1 M NaOH. Incubate at room temperature (25°C). Withdraw aliquots at 0, 1, 2, 4, and 8 hours. Neutralize with an equivalent amount of 0.1 M HCl before analysis.
- Neutral Hydrolysis: Mix 1 mL of stock solution with 9 mL of HPLC-grade water. Incubate at 60°C. Withdraw aliquots at 0, 8, 24, 48, and 72 hours.
- Oxidative Degradation: Mix 1 mL of stock solution with 9 mL of 3% H₂O₂. Store at room temperature, protected from light. Withdraw aliquots at 0, 2, 8, and 24 hours.
- Photostability: Expose the working solution in a quartz cuvette to a photostability chamber (ICH Q1B guidelines). Analyze at appropriate time intervals.

4. HPLC-UV Analytical Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

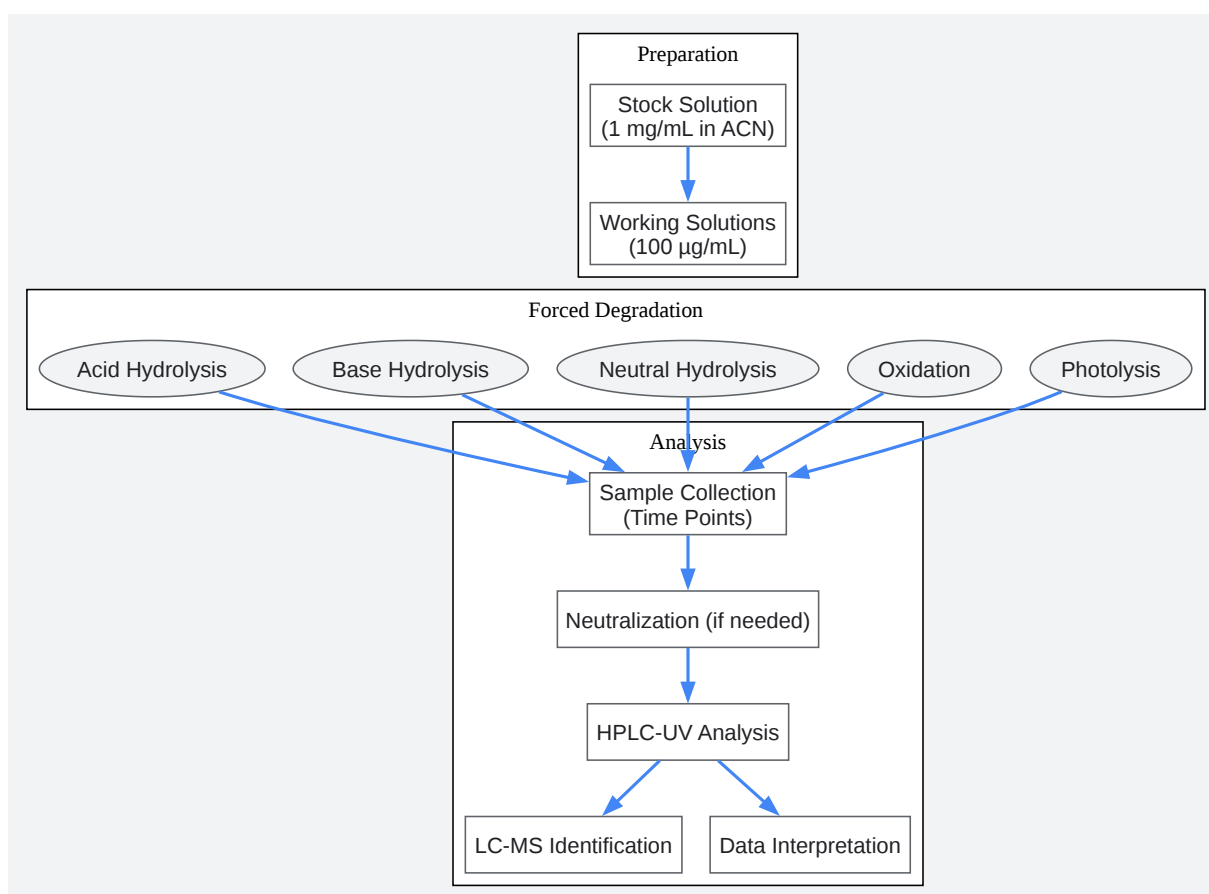
- Mobile Phase: Isocratic elution with a mixture of 0.1% formic acid in water and acetonitrile (e.g., 70:30 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 269 nm.
- Injection Volume: 10 μ L.
- Analysis: Quantify the percentage of **N,N-Diformylmescaline** remaining and the formation of degradation products by comparing peak areas to the time-zero sample.

Visualizations



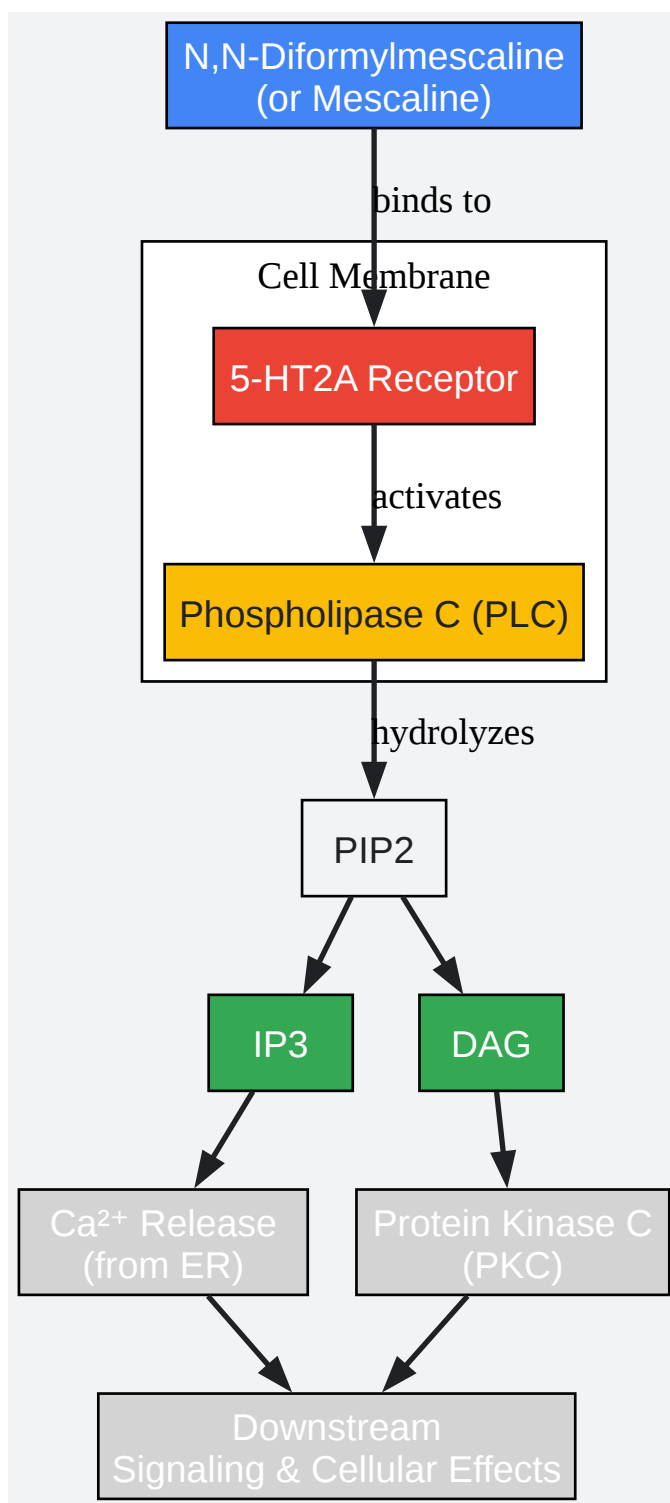
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Caption: Degradation pathway of **N,N-Diformylmescaline** via hydrolysis.



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Caption: Workflow for the stability assessment of **N,N-Diformylmescaline**.



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Caption: Postulated signaling pathway via the 5-HT2A receptor.

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